

A Technical Guide to Solvent Green 3: From Discovery to Application

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Compound of Interest

Compound Name: Solvent green 3

Cat. No.: B1669087

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Abstract

This technical guide provides a comprehensive overview of the fluorescent dye and colorant, **Solvent Green 3**. It details the historical context of its discovery, its core chemical and physical properties, and established synthesis methodologies. The guide further explores its wide-ranging applications, particularly in industrial coloring and its emerging uses in scientific research. Detailed experimental protocols for its synthesis and a general protocol for its use as a stain are provided, alongside structured data tables for easy reference. Visual diagrams of key processes are included to facilitate understanding for researchers, scientists, and professionals in drug development.

Discovery and History

Solvent Green 3, also known by names such as Transparent Green 5B, Oil Green 5B, and D&C Green No. 6, is a synthetic anthraquinone dye.^{[1][2]} Its development can be traced back to the early 20th century, emerging from the expansive industrial research into synthetic dyes, particularly triarylmethane derivatives, in Germany and Switzerland.^[3] While the specific credit for its first synthesis is not well-documented due to its industrial origins, the core chemical class of anthraquinone dyes has been a subject of extensive research for over a century.^[3]

Chemically identified as 1,4-di-p-toluidino-9,10-anthraquinone, it is structurally distinct from other dyes sometimes colloquially mixed up with it, such as Quinoline Yellow (Solvent Yellow 33).^{[2][4]} Its primary value was quickly recognized in its ability to impart a stable and vibrant

bluish-green color to a variety of materials, leading to its widespread adoption in numerous industries.[\[5\]](#)[\[6\]](#)

Chemical and Physical Properties

Solvent Green 3 is a blue-black or bluish-green powder characterized by its excellent solubility in organic solvents and poor solubility in water.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This lipophilic nature is key to its application in coloring plastics, oils, and waxes.[\[3\]](#) It exhibits high stability under heat and light, which ensures color longevity in demanding applications.[\[5\]](#)[\[10\]](#)

Table 1: Physicochemical Properties of Solvent Green 3

Property	Value	Reference
Chemical Name	1,4-bis((4-methylphenyl)amino)-9,10-anthracenedione	[2]
C.I. Name	Solvent Green 3	
C.I. Number	61565	
CAS Number	128-80-3	
Molecular Formula	C ₂₈ H ₂₂ N ₂ O ₂	[1] [7] [11]
Molecular Weight	418.49 g/mol	[1] [7] [11]
Appearance	Blue-black powder	[7] [8] [11]
Melting Point	220-221 °C	[12]
Absorption Max (λ _{max})	607-644 nm	[12]
Solubility	Insoluble in water; Soluble in chloroform, benzene, DMF	[3] [6] [7] [8] [11]
Heat Resistance	240-300 °C	[10] [13]
Light Fastness	Good	[5]

Synthesis and Manufacturing

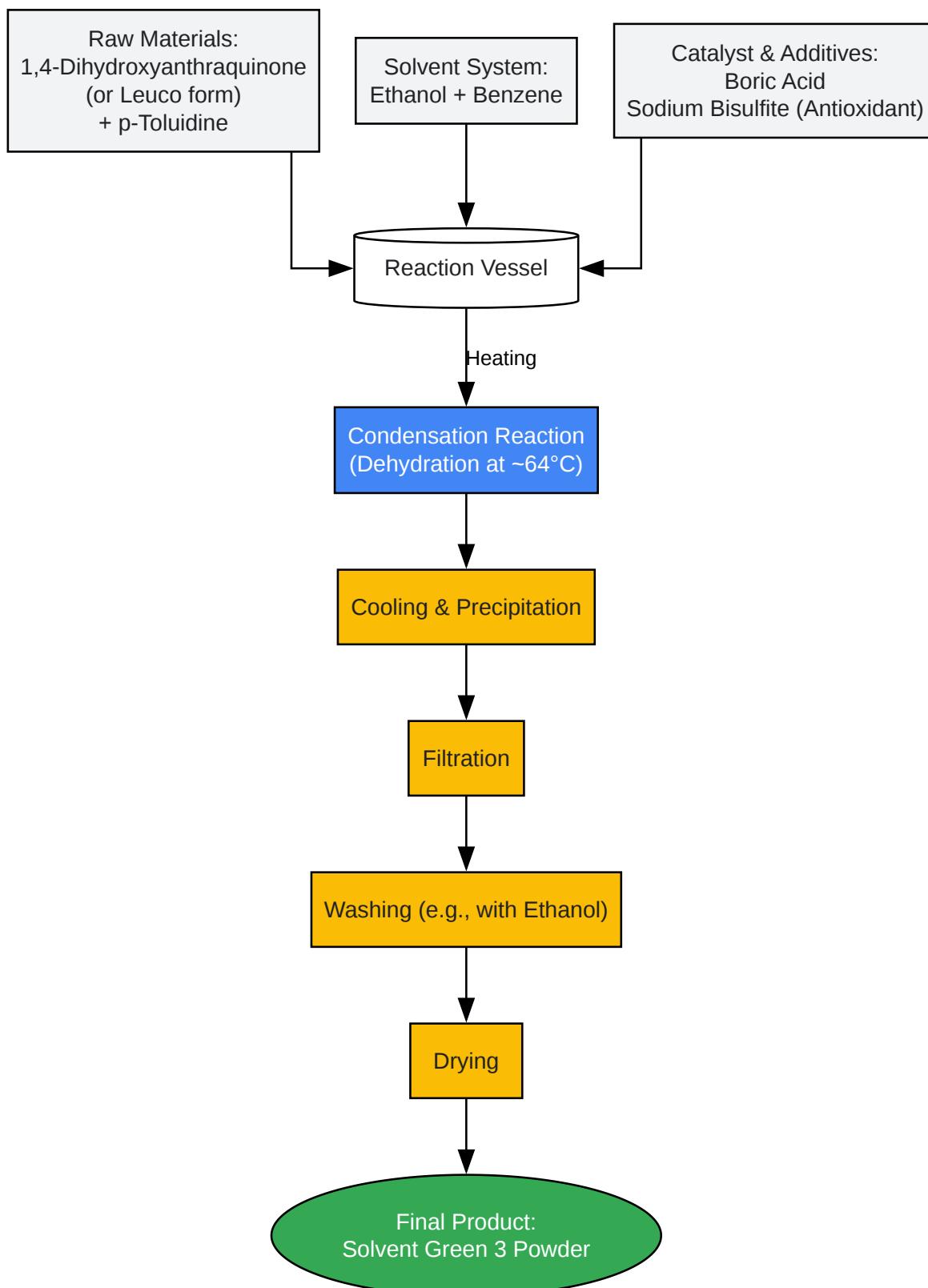
The industrial synthesis of **Solvent Green 3** is well-established and typically involves the condensation of an anthraquinone derivative with p-toluidine.

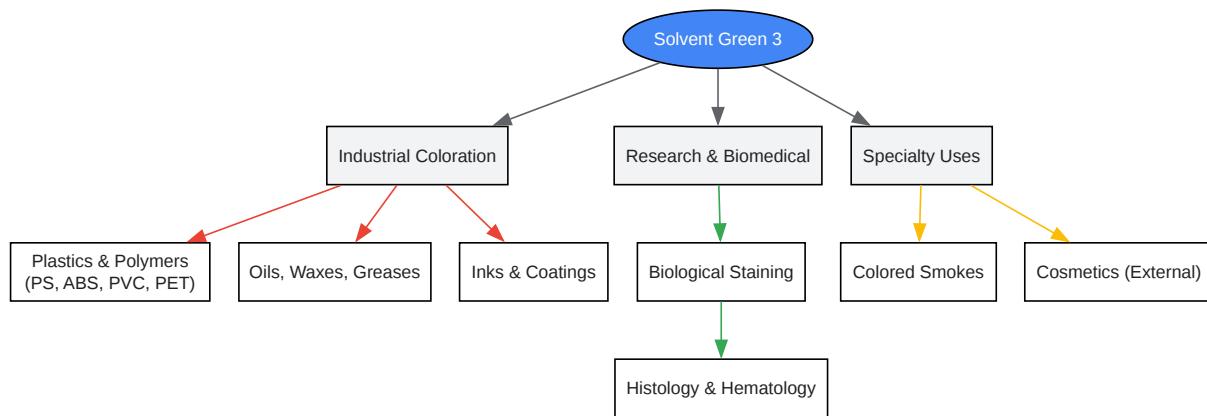
Primary Synthesis Route

The most common method involves the reaction of 1,4-dihydroxyanthraquinone (quinizarin), its leuco compound, or a mixture of the two, with two moles of p-toluidine.^[6] The reaction is often catalyzed by boric acid.^{[7][11]} Historically, high-boiling point aromatic solvents like nitrobenzene were used.^{[7][11]} More modern, efficient, and environmentally friendly methods have been developed, utilizing lower-boiling point solvents like ethanol in conjunction with an azeotropic agent such as benzene, or employing ionic liquids as the reaction medium.^{[1][7][11]}

Alternative Synthesis Route

An alternative pathway involves the condensation of 1,4-dichloroanthracene-9,10-dione with two moles of p-toluidine.^{[6][9]}



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